

Application Notes and Protocols for DT-061

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1S,2S,3R)-DT-061

Cat. No.: B15575927

[Get Quote](#)

Introduction

DT-061, also known as SMAP, is a potent, orally bioavailable small molecule activator of Protein Phosphatase 2A (PP2A).^{[1][2][3]} PP2A is a critical serine/threonine phosphatase that functions as a tumor suppressor in various signaling pathways.^[4] Dysregulation of PP2A is implicated in the development and progression of several cancers. DT-061 has been shown to reactivate PP2A, leading to anti-tumor effects, particularly in KRAS-mutant and MYC-driven cancers.^{[2][3][4]} This document provides detailed protocols for the preparation of DT-061 stock solutions using dimethyl sulfoxide (DMSO) for research applications.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of DT-061.

| Property | Value | Reference |
|------------------------|--|--------------|
| IUPAC Name | N-((1R,2R,3S)-2-hydroxy-3-(10H-phenoxazin-10-yl)cyclohexyl)-4-(trifluoromethoxy)benzenesulfonamide | [2] |
| Synonyms | DT061, SMAP | [2] |
| CAS Number | 1809427-19-7 | [1][2][3] |
| Molecular Formula | C ₂₅ H ₂₃ F ₃ N ₂ O ₅ S | [1][2][3] |
| Molecular Weight | 520.52 g/mol | [1][2][3][5] |
| Appearance | Solid powder | [2] |
| Purity | >98% (lot-specific) | [2] |
| Solubility in DMSO | 100 mg/mL (192.11 mM) | [1][5] |
| Storage of Solid | -20°C for long term (months to years) | [2] |
| Stock Solution Storage | -20°C for 1 month, -80°C for 6 months | [6][7] |

Experimental Protocols

Materials and Equipment

- DT-061 solid powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- DT-061 is for research use only and not for human or veterinary use.[\[2\]](#)[\[3\]](#)
- Handle DT-061 powder in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent that can facilitate the absorption of substances through the skin. Avoid direct contact with skin and eyes.
- Wear appropriate PPE at all times.
- Consult the Material Safety Data Sheet (MSDS) for DT-061 and DMSO for complete safety information.

Protocol for Preparing a 10 mM DT-061 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of DT-061 in DMSO.

3.1. Calculation of Mass

To prepare a desired volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times \text{Molecular Weight (520.52 g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM Stock Solution:

$$\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 520.52 \text{ g/mol} / 1000 = 5.2052 \text{ mg}$$

3.2. Step-by-Step Procedure

- Equilibrate DT-061: Allow the vial of DT-061 solid powder to reach room temperature before opening to prevent condensation.

- **Weigh DT-061:** Carefully weigh out the calculated mass (e.g., 5.21 mg) of DT-061 powder and place it into a sterile microcentrifuge tube or amber vial.
- **Add DMSO:** Add the calculated volume of fresh, anhydrous DMSO to the tube containing the DT-061 powder. For a 10 mM solution with 5.21 mg of DT-061, you would add 1 mL of DMSO. It is crucial to use fresh DMSO as moisture can reduce the solubility of the compound.^[5]
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[6][7]}

Protocol for Preparing Working Solutions

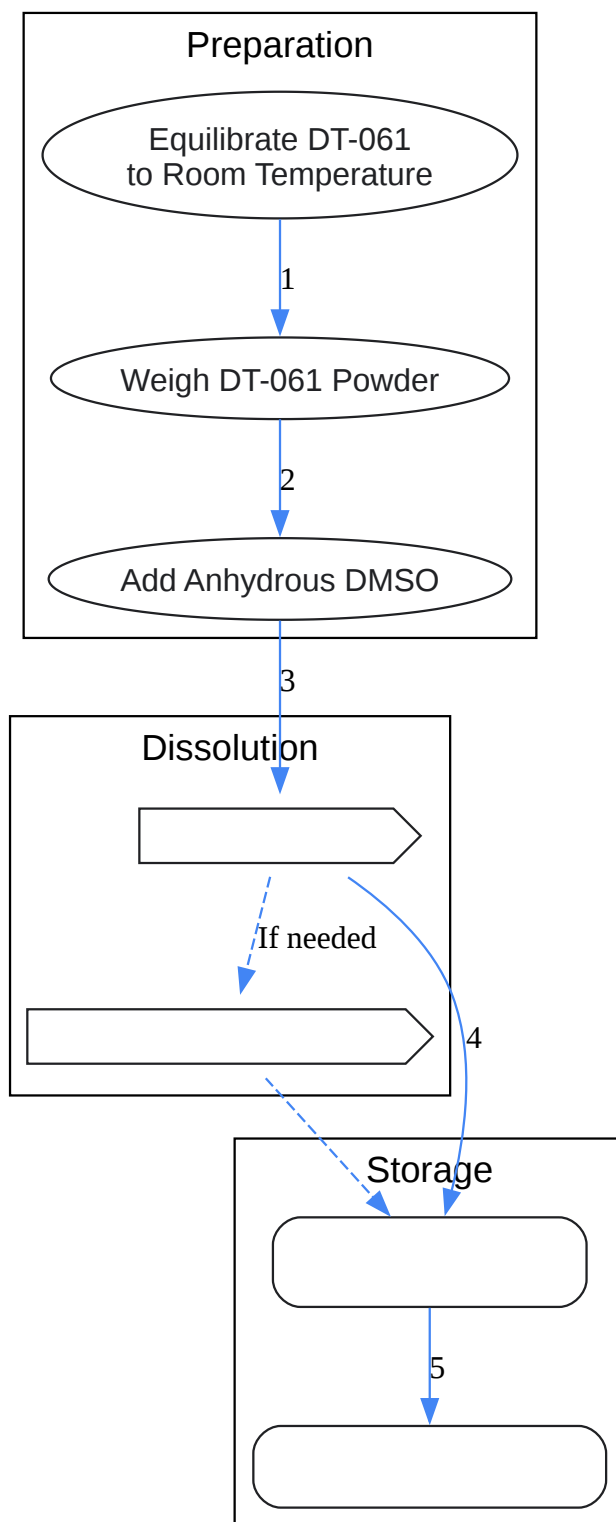
For cell-based assays, the high-concentration DMSO stock solution must be diluted to the final working concentration in the appropriate cell culture medium.

- **Thaw Stock Solution:** Thaw an aliquot of the 10 mM DT-061 stock solution at room temperature.
- **Prepare Intermediate Dilutions (Optional but Recommended):** To avoid pipetting very small volumes and to ensure accuracy, prepare an intermediate dilution of the stock solution in cell culture medium. For example, dilute the 10 mM stock 1:100 in medium to create a 100 µM intermediate solution.
- **Prepare Final Working Solution:** Add the required volume of the intermediate solution (or the stock solution for higher concentrations) to the cell culture medium to achieve the desired final concentration. For example, to achieve a final concentration of 10 µM in a 1 mL culture volume, add 100 µL of the 100 µM intermediate solution.
- **Mix and Use Immediately:** Gently mix the final working solution and add it to the cells. Ensure the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for DT-061 Stock Solution Preparation

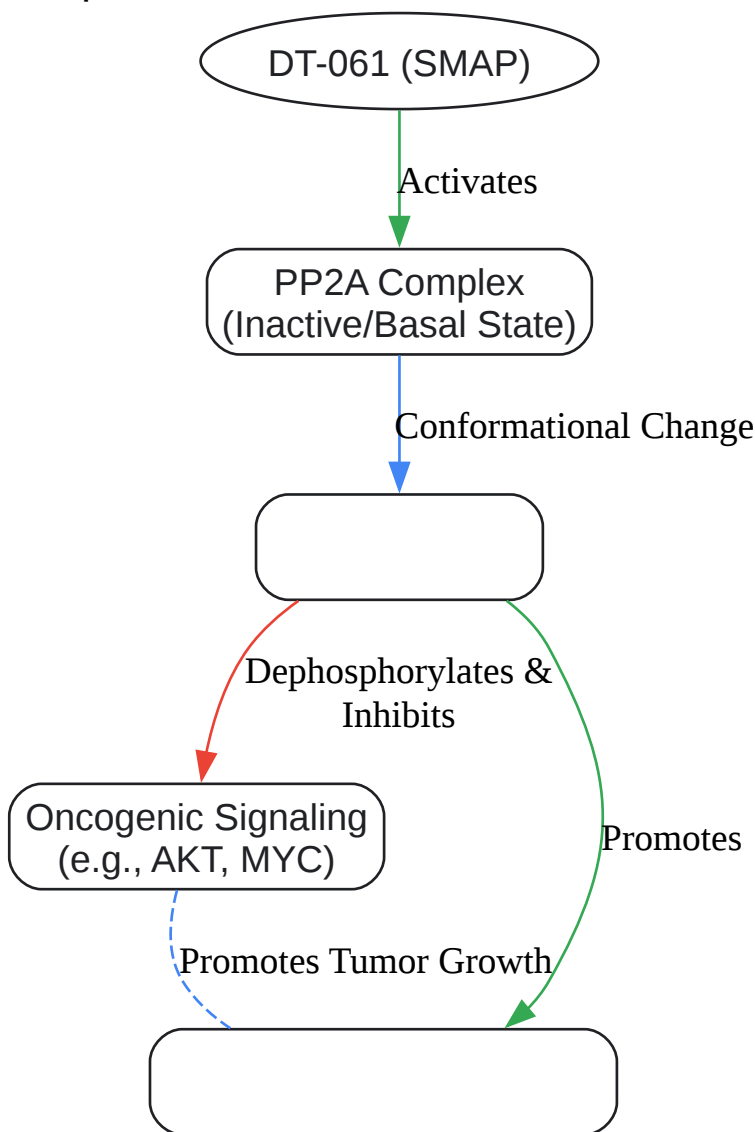


[Click to download full resolution via product page](#)

Caption: Workflow for preparing DT-061 stock solution.

Signaling Pathway of DT-061

Simplified DT-061 Mechanism of Action

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medkoo.com [medkoo.com]
- 3. DT-061 - MedChem Express [bioscience.co.uk]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for DT-061 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15575927#how-to-prepare-dt-061-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com